An In-depth Technical Guide to H-Aib-OtBu: Structure, Nomenclature, and Application

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Compound of Interest

Compound Name:	*tert-Butyl 2-amino-2-methylpropanoate*
CAS No.:	*4512-32-7*
Cat. No.:	*B555792*

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This technical guide provides a comprehensive overview of H-Aib-OtBu (**tert-butyl 2-amino-2-methylpropanoate**), a crucial building block in peptide synthesis and drug development. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical structure, nomenclature, physicochemical properties, synthesis, and applications.

Chemical Structure and Nomenclature

H-Aib-OtBu is a derivative of the non-proteinogenic amino acid α-aminoisobutyric acid (Aib). The "H" in its common abbreviation signifies a free amino group, while "OtBu" denotes a tert-butyl ester protecting group for the carboxyl terminus.

IUPAC Name: **tert-butyl 2-amino-2-methylpropanoate**.[1]

Synonyms: H-Aib-OtBu, 2-Amino-2-methylpropanoic acid tert-butyl ester, α-Aminoisobutyric acid tert-butyl ester.[2]

Chemical Structure:

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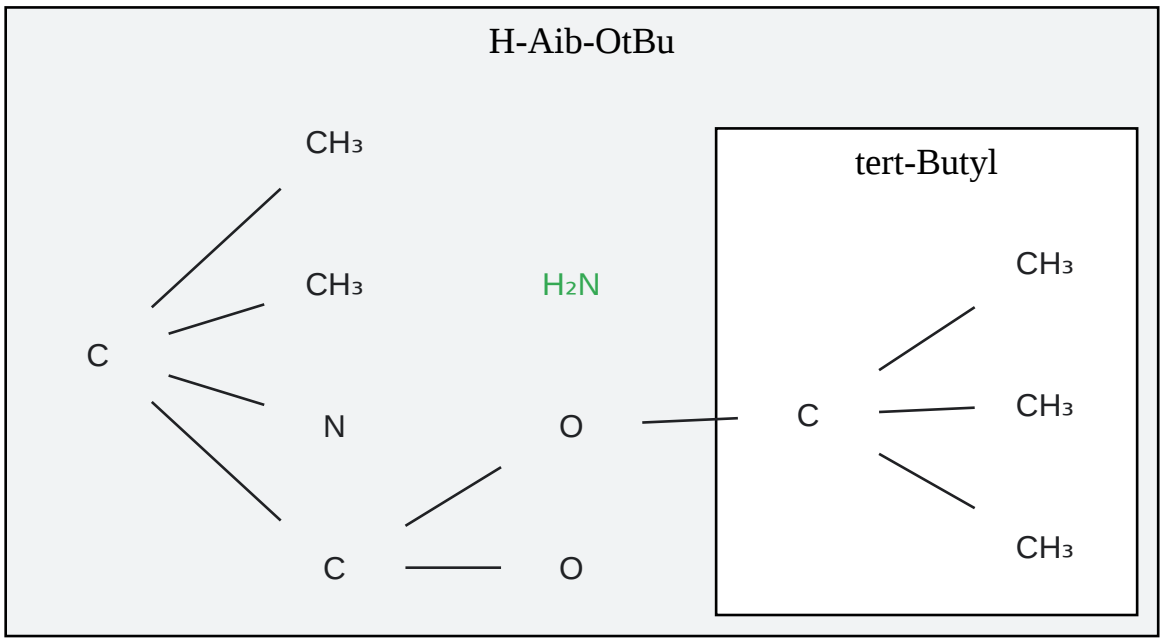

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Caption: Chemical structure of H-Aib-OtBu.

The hydrochloride salt (H-Aib-OtBu·HCl) is also commonly used.[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of H-Aib-OtBu and its hydrochloride salt.

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Property	H-Aib-OtBu	H-Aib-OtBu·HCl	Reference
Molecular Formula	$C_8H_{17}NO_2$	$C_8H_{17}NO_2$·HCl	[2][3]
Molecular Weight	159.23 g/mol	195.69 g/mol	[1]
Appearance	White to off-white powder	White crystalline solid	[4]
CAS Number	4512-32-7	84758-81-6	[1][2]
Melting Point	Data not available	Data not available	[4]
Boiling Point	180 °C at 760 mmHg	Data not available	[5]
Solubility	Soluble in common organic solvents	Soluble in water or 1% acetic acid	[2][6]

Experimental Protocols

Synthesis of H-Aib-OtBu·HCl

A common method for the synthesis of tert-butyl esters of amino acids involves the acid-catalyzed esterification of the amino acid with tert-butyl acetate or isobutylene.[7][8] The following is a plausible protocol for the synthesis of H-Aib-OtBu, presented as its more stable hydrochloride salt.

Materials:

- 2-Aminoisobutyric acid (Aib-OH)
- tert-Butyl acetate
- Perchloric acid (70%)
- Diethyl ether
- Hydrochloric acid (gas or solution in an organic solvent)
- Sodium bicarbonate solution (saturated)

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- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate

Procedure:

- Esterification: In a round-bottom flask, suspend 2-aminoisobutyric acid in tert-butyl acetate.
- Cool the mixture in an ice bath and slowly add perchloric acid as a catalyst.
- Allow the reaction to warm to room temperature and stir for 24-48 hours, monitoring the progress by thin-layer chromatography (TLC).
- Work-up: Quench the reaction by slowly adding a saturated solution of sodium bicarbonate until the effervescence ceases.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with water and then brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude H-Aib-OtBu.
- Salt Formation: Dissolve the crude product in a minimal amount of a suitable organic solvent (e.g., diethyl ether).
- Bubble hydrogen chloride gas through the solution or add a solution of HCl in the same solvent dropwise with stirring.
- The H-Aib-OtBu·HCl will precipitate as a white solid.
- Collect the solid by filtration, wash with cold diethyl ether, and dry under vacuum.

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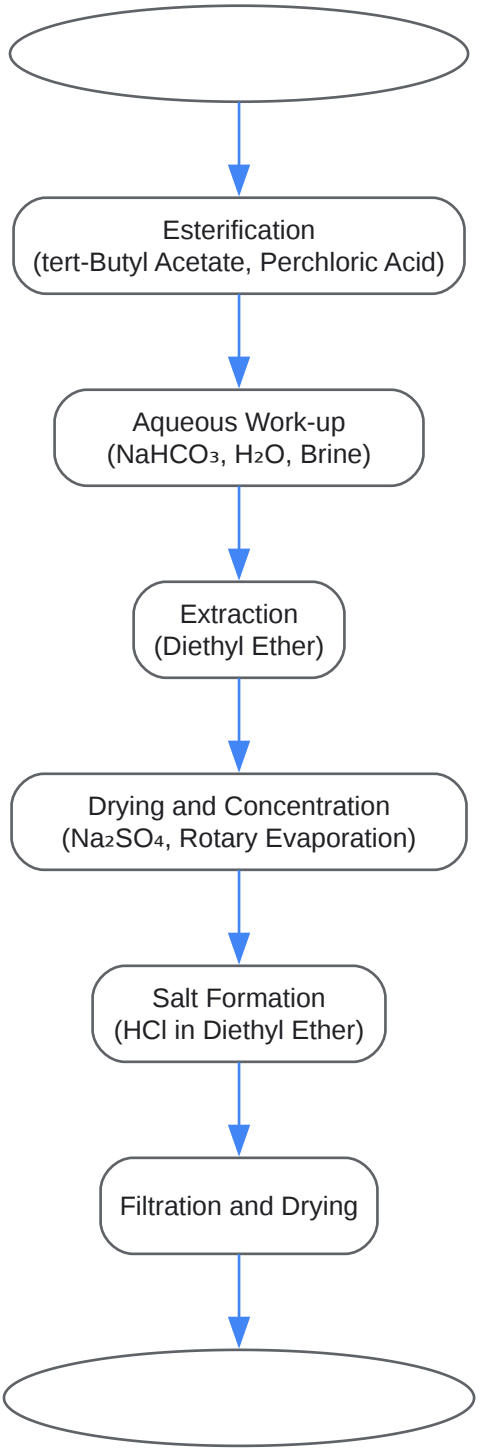

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Caption: General workflow for the synthesis of H-Aib-OtBu·HCl.

Purification

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The primary method for the purification of H-Aib-OtBu·HCl is recrystallization.

Procedure:

- Dissolve the crude H-Aib-OtBu·HCl in a minimal amount of a suitable hot solvent or solvent mixture (e.g., ethanol/diethyl ether).
- Allow the solution to cool slowly to room temperature to form crystals.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent.
- Dry the crystals under vacuum.

Analytical Characterization

The structure and purity of H-Aib-OtBu can be confirmed using standard analytical techniques.

^{1}H NMR Spectroscopy:

The ^{1}H NMR spectrum of H-Aib-OtBu is expected to show the following signals:

- A singlet for the nine equivalent protons of the tert-butyl group, typically in the range of 1.4-1.6 ppm.
- A singlet for the six equivalent protons of the two methyl groups on the α-carbon, typically around 1.3-1.5 ppm.
- A broad singlet for the two protons of the primary amine group. The chemical shift of this signal is variable and depends on the solvent and concentration.

Mass Spectrometry:

In mass spectrometry, H-Aib-OtBu is expected to show a molecular ion peak $[M]^+$. Common fragmentation patterns for tert-butyl esters include the loss of isobutylene (56 Da) to give [M -

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$C_4H_8]^+$ and the loss of the tert-butyl group (57 Da) to give $[M - C_4H_9]^+$.[9] Alpha-cleavage next to the amine group is also a possible fragmentation pathway.[9]

Application in Solid-Phase Peptide Synthesis (SPPS)

H-Aib-OtBu is primarily used as a building block in solid-phase peptide synthesis (SPPS).[2] The sterically hindered α,α-dimethyl substitution of the Aib residue restricts the conformational freedom of the peptide backbone, often inducing helical structures. The tert-butyl ester protects the C-terminus during peptide chain elongation and can be selectively removed under mild acidic conditions.

The general workflow for incorporating H-Aib-OtBu into a peptide chain using Fmoc-SPPS is as follows:

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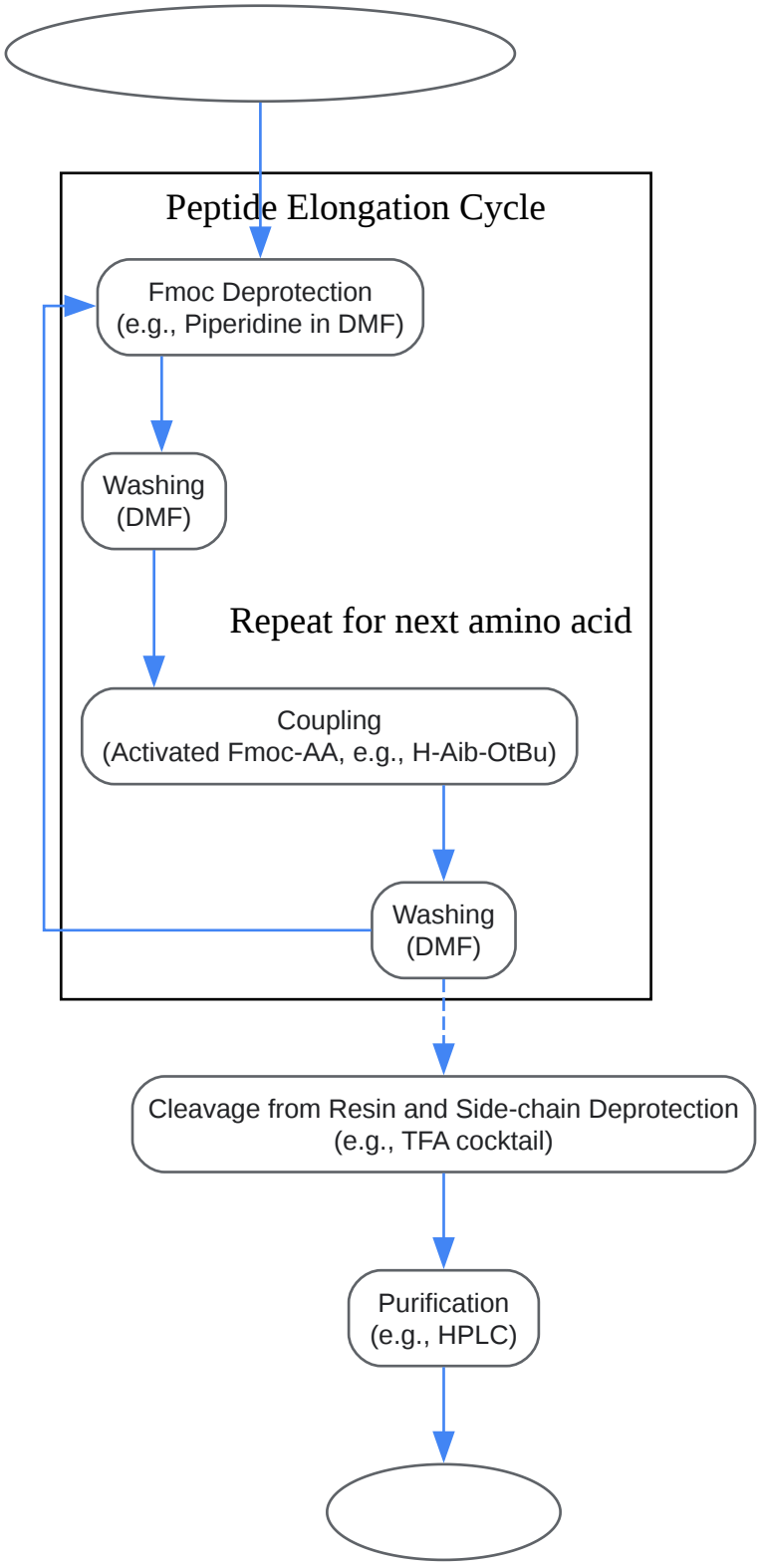

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Caption: General workflow of Solid-Phase Peptide Synthesis (SPPS).[10][11][12]

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